

Physical and chemical properties of garcinoic acid

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Compound of Interest

Compound Name: *Garcinoic acid*

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Garcinoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **garcinoic acid**, a significant bioactive compound. The information is curated for researchers, scientists, and professionals in the field of drug development. This document summarizes key quantitative data, outlines detailed experimental protocols, and provides visual representations of relevant biological pathways and experimental workflows.

Physical and Chemical Properties

Garcinoic acid, a derivative of vitamin E, is a naturally occurring compound that has garnered interest for its potential therapeutic applications.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C27H38O4	[2]
Molecular Weight	426.6 g/mol	
IUPAC Name	(2E,6E,10E)-13-[(2R)-6-hydroxy-2,8-dimethyl-3,4-dihydrochromen-2-yl]-2,6,10-trimethyltrideca-2,6,10-trienoic acid	[2]
Synonyms	δ-Garcinoic Acid, δ-trans-Tocotrienoloic Acid	
CAS Number	91893-83-3	[1]
Appearance	A film; Yellow-green oil	[1][3]
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; Ethanol: 30 mg/ml; DMSO:PBS (pH 7.2) (1:3): 0.25 mg/ml	[1][4]
Boiling Point	602.6±55.0 °C at 760 mmHg	[5]
Flash Point	195.8±25.0 °C	[5]
LogP	8.34	[5]
Stability	Stable for at least one year when stored at -20°C.	[1][4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **garcinoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (400 MHz, CDCl₃): δ 1.27 (3H, s), 1.53–1.61 (1H, m), 1.63 (6H, m), 1.75–1.79 (2H, m), 1.84 (3H, s), 1.99–2.01 (2H, m), 2.06–2.13 (9H, m), 2.20 (3H, s), 2.29–2.30 (2H, m), 2.70

(2H, t, $J = 6.49$ Hz), 5.13–5.14 (2H, m), 6.41 (1H, d, $J = 2.51$ Hz), 6.50 (1H, d, $J = 2.52$ Hz), 6.88–6.92 (1H, m).^{[3][6]}

- ¹³C NMR (100.6 MHz, CDCl₃): δ 12.0, 15.8, 15.9, 16.0, 22.1, 22.4, 24.0, 26.4, 27.5, 31.3, 38.0, 39.5, 42.0, 77.3, 112.6, 115.7, 121.2, 124.4, 125.1, 126.9, 127.3, 133.7, 134.8, 145.0, 145.9, 147.7, 173.3.^{[3][6]}

Experimental Protocols

Isolation of Garcinoic Acid from Garcinia kola Seeds

The following protocol outlines the optimized procedure for the extraction and purification of **garcinoic acid** from the seeds of *Garcinia kola*.^{[3][6]}

Materials and Equipment:

- Finely ground seeds of *Garcinia kola*
- Methanol (MeOH)
- Dichloromethane (CH₂Cl₂)
- Silica gel for flash chromatography
- Rotary evaporator
- Stirring apparatus
- Filtration apparatus (vacuum)

Procedure:

- Suspend 1.2 kg of finely ground *Garcinia kola* seeds in 1.2 L of methanol.
- Stir the suspension at 25 °C for 6.5 hours.
- Filter the suspension under vacuum to separate the solid residue from the methanol extract.

- Resuspend the solid residue in 1.2 L of fresh methanol and stir at 25 °C for an additional 17.5 hours.
- Filter the suspension again under vacuum and combine the methanol extracts.
- Concentrate the combined methanol extracts to yield a crude brownish oil (approximately 56 g).
- Purify the crude oil using silica gel flash chromatography.
- Elute the column with a gradient of dichloromethane to a 90:10 mixture of dichloromethane and methanol.
- Collect the fractions containing **garcinoic acid** and concentrate them to yield approximately 9.4 g of ≥95% pure **garcinoic acid** as a yellow-green oil.

General Protocol for NMR Analysis

Sample Preparation:

- Dissolve approximately 10 mg of the purified **garcinoic acid** in a suitable deuterated solvent, such as chloroform-d (CDCl_3).
- Transfer the solution to an NMR tube.

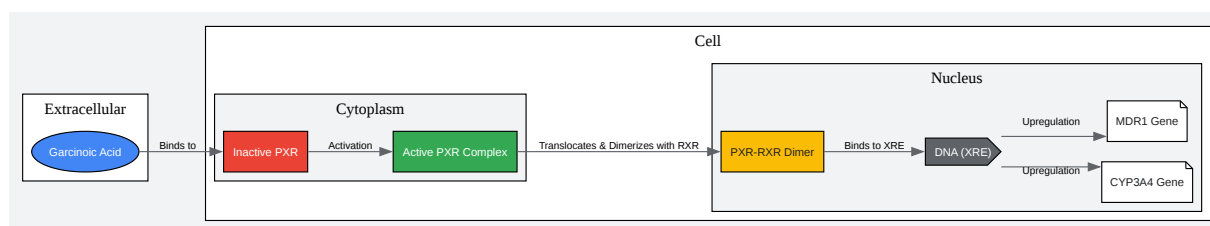
Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher NMR spectrometer.
- Utilize standard pulse programs for data acquisition.
- For more detailed structural elucidation, 2D NMR experiments such as COSY, HMQC, and HMBC can be performed.

Biological Activity and Signaling Pathways

Garcinoic acid has been identified as a selective and efficient agonist of the Pregnane X Receptor (PXR), a key regulator of xenobiotic and drug metabolism genes.^{[3][6][7]} Its

activation of PXR leads to the upregulation of genes such as cytochrome P450 3A4 (CYP3A4) and multidrug resistance protein 1 (MDR1).[3] Additionally, **garcinoic acid** has demonstrated anti-inflammatory properties by inhibiting microsomal prostaglandin E2 synthase-1 (mPGES-1) activity and has shown higher antioxidant activity compared to (±)-α-tocopherol in cell-free assays.[1][4]

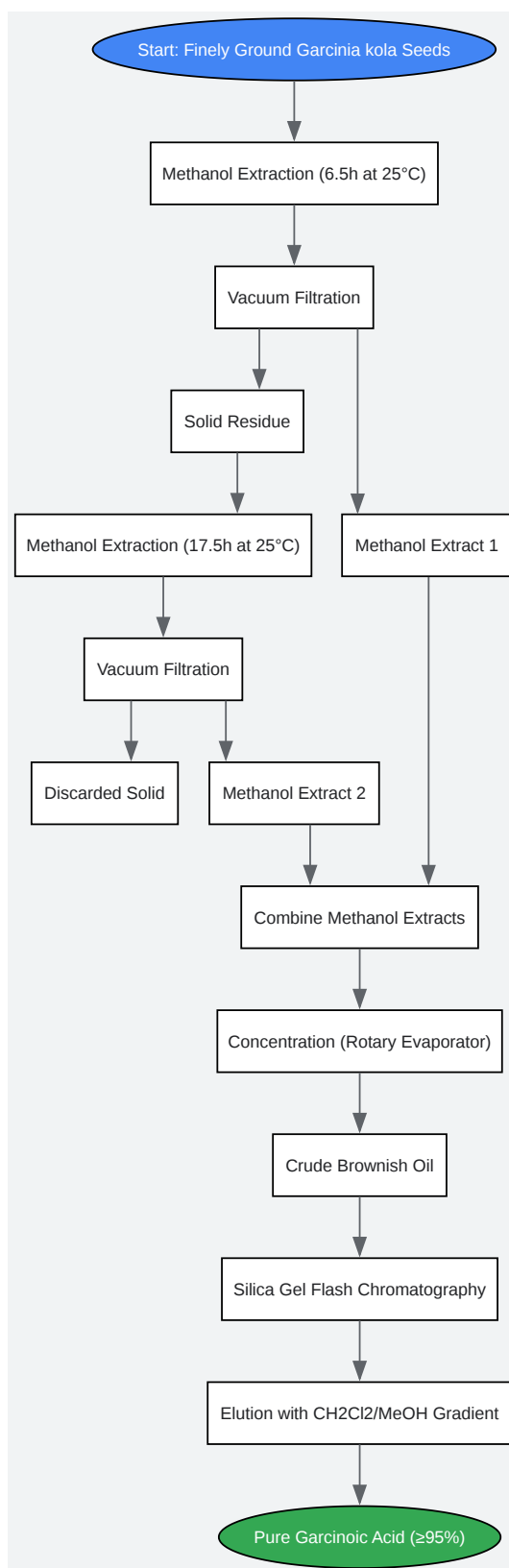


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Caption: **Garcinoic Acid** Activation of the PXR Signaling Pathway.

Experimental Workflow Visualization

The following diagram illustrates the workflow for the isolation and purification of **garcinoic acid**.



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Caption: Workflow for Isolation and Purification of **Garcinoic Acid**.

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